

In-Depth Technical Guide to Kansuinine E (CAS Number: 672945-84-5)

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Compound of Interest

Compound Name: *Kansuinine E*

Cat. No.: *B1514000*

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Introduction

Kansuinine E is a naturally occurring jatrophane-type diterpenoid isolated from the roots of *Euphorbia kansui*. As a member of the extensive diterpenoid family, it has garnered interest within the scientific community for its biological activities, particularly as an inhibitor of nitric oxide (NO) production. This technical guide provides a comprehensive overview of the available scientific data on **Kansuinine E**, including its physicochemical properties, biological activity, and postulated mechanisms of action.

Physicochemical Properties

Kansuinine E is a complex diterpenoid ester. Its fundamental properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	672945-84-5	
Molecular Formula	C ₄₁ H ₄₇ NO ₁₄	
IUPAC Name	(1a'S,4'S,5'S,7'R,7a'R,8'S,9'S,10a'R,12'S,12a'S)-4'-(benzoyloxy)-2',2',9',12'-tetramethyl-6'-methylene-3'-(nicotinoyloxy)-11'-oxotetradecahydro-10a'H-cyclopenta[1] [2]cyclododeca[1,2-b]oxirene-5',7',8',10a'-tetrayl tetraacetate	
Physical Description	Solid powder	

Biological Activity: Nitric Oxide Inhibition

Kansuine E has been identified as an inhibitor of nitric oxide (NO) production. Overproduction of NO is implicated in various inflammatory diseases and pathological processes, making inhibitors of NO synthesis valuable candidates for therapeutic development.

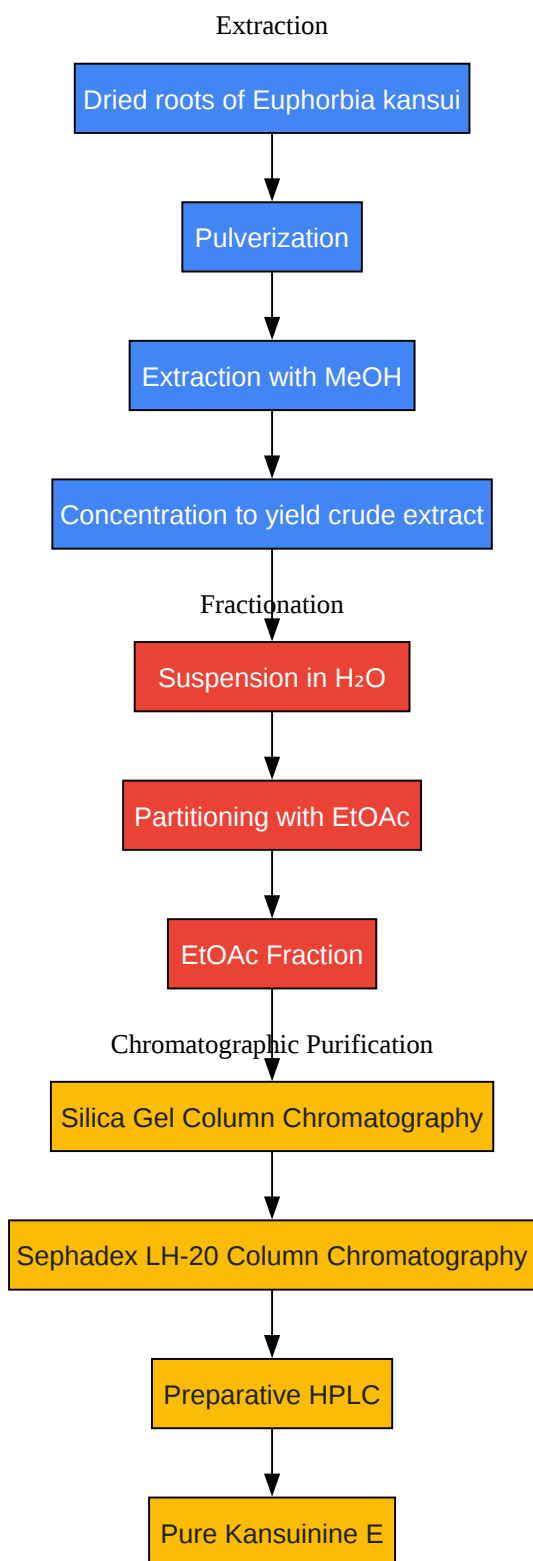
A key study by Lee et al. (2016) investigated the inhibitory effects of several jatrophone and ingenane-type diterpenoids isolated from *Euphorbia kansui* on lipopolysaccharide (LPS)-induced nitric oxide production in RAW 264.7 macrophages. While the specific IC₅₀ value for **Kansuine E** was not individually reported in the abstract, the study demonstrated that the isolated jatrophone diterpenoids exhibited inhibitory activities with IC₅₀ values ranging from 0.7 to 46.5 µM. This indicates that **Kansuine E** is an active inhibitor of NO production within this range.

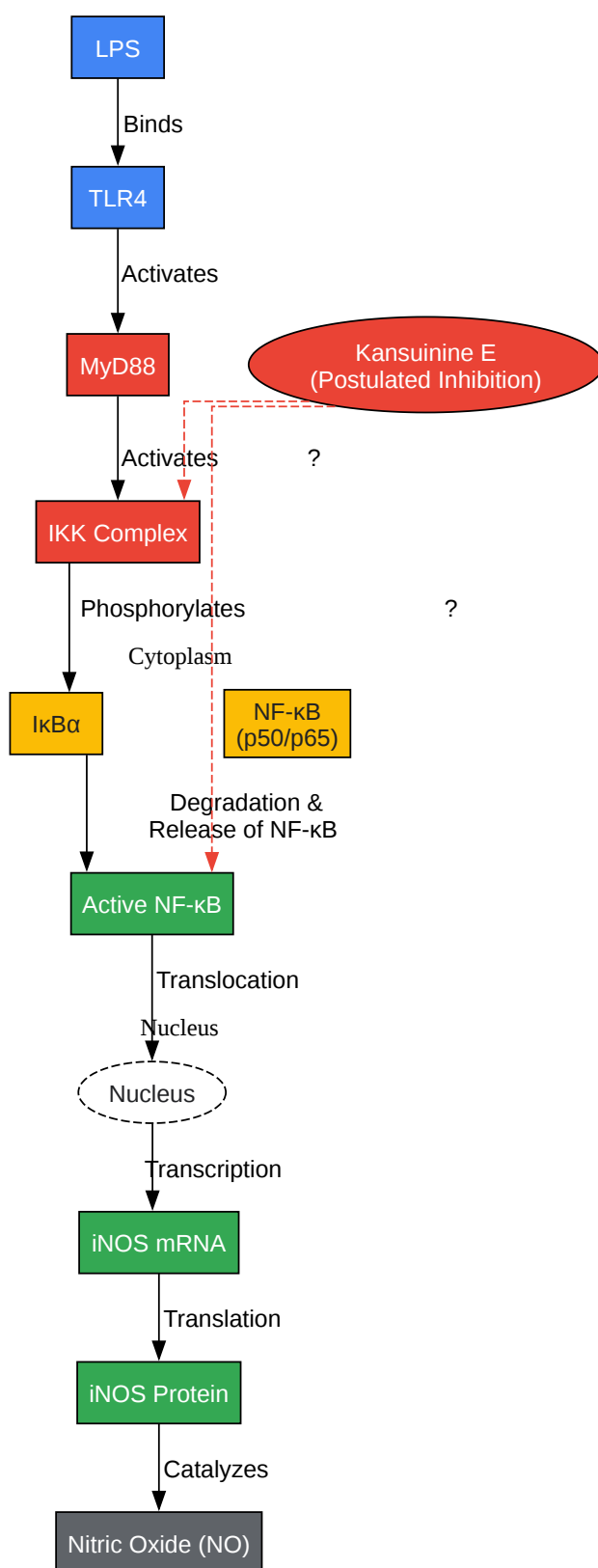
Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of **Kansuine E** are crucial for reproducibility and further research.

General Isolation Protocol for Jatrophone Diterpenoids from *Euphorbia kansui*

The following is a generalized workflow for the isolation of jatrophone diterpenoids, including **Kansuine E**, from the roots of *Euphorbia kansui*. This protocol is based on common phytochemical extraction and purification techniques.





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References

- 1. Inhibition of the nuclear factor kappa B (NF-kappa B) pathway by tetracyclic kaurene diterpenes in macrophages. Specific effects on NF-kappa B-inducing kinase activity and on the coordinate activation of ERK and p38 MAPK - PubMed [pubmed.ncbi.nlm.nih.gov]
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